

Application Notes and Protocols: Copper Carbonate in Wood Preservation

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Compound of Interest

Compound Name: Copper carbonate

Cat. No.: B075742

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Introduction

Copper-based formulations are mainstays in the wood preservation industry, prized for their efficacy as fungicides and insecticides.[1][2] Basic **copper carbonate** ($\text{CuCO}_3 \cdot \text{Cu}(\text{OH})_2$) is a key active ingredient, particularly in modern "micronized" or dispersed copper systems, as well as being a component in established formulations like Alkaline Copper Quaternary (ACQ) and Copper Azole (CA).[3][4][5] These preservatives protect wood from biological degradation caused by fungi, insects, and other pests, thereby enhancing the durability and service life of wood products used in a variety of applications, from residential decking to industrial poles and pilings.[6][7] This document provides a detailed overview of the application of **copper carbonate** in wood preservation, including its mechanism of action, treatment protocols, and standardized methods for efficacy evaluation.

Formulations and Mechanism of Action

Copper carbonate is typically used in combination with co-biocides to provide broad-spectrum protection. The two most prominent water-based systems are:

- Alkaline Copper Quaternary (ACQ): This formulation combines a copper source (often from **copper carbonate** or copper oxide dissolved in an amine or ammonia carrier) with a quaternary ammonium compound ("quat"), such as didecyldimethylammonium carbonate (DDAC) or alkyldimethylbenzylammonium chloride (ADBAC).[8][9] The copper acts as the

primary fungicide, while the quat provides additional protection against copper-tolerant fungi and insects.[1]

- Copper Azole (CA): This system pairs copper with an azole co-biocide, typically tebuconazole.[2][10] The copper is the main biocide, and the azole component is effective against fungi that have a tolerance to copper.[11]

A significant innovation is the use of micronized **copper carbonate**, where fine particles of basic **copper carbonate** are suspended in water and pressure-treated into the wood.[3][5] This approach reduces copper leaching compared to soluble copper systems.[5]

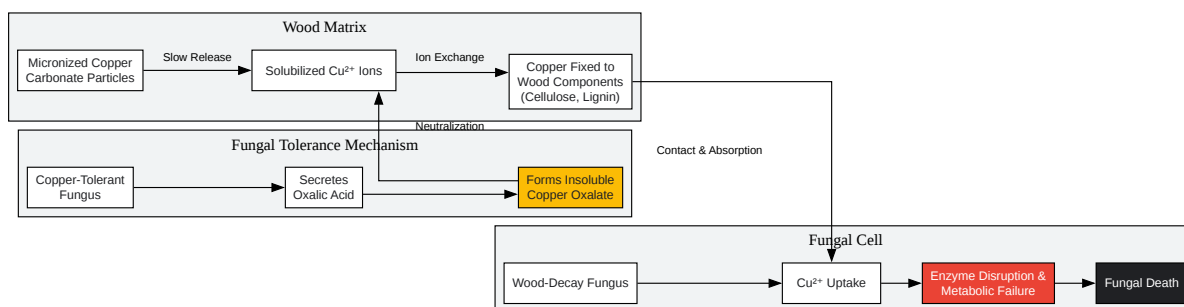
Mechanism of Fungal Inhibition

The primary protective action of copper-based preservatives stems from the fungicidal properties of the copper (II) ion (Cu^{2+}). Once impregnated into the wood, the copper compounds undergo slow solubilization and react with the wood structure.[12]

The process can be summarized as follows:

- Solubilization: In the slightly acidic environment of the wood, **copper carbonate** particles slowly dissolve, releasing biocidal copper ions.
- Fixation: These mobile copper ions bind to wood components, primarily through ion exchange with acidic groups in cellulose and lignin.[3] This fixation process is crucial for long-term efficacy and resistance to leaching.
- Fungitoxicity: Wood-decaying fungi that attempt to colonize the treated wood absorb the copper ions. These ions disrupt essential enzymatic processes within the fungal cells, leading to metabolic failure and death.

Some fungi, however, have developed a tolerance mechanism by producing oxalic acid. This acid reacts with copper ions to form insoluble, non-toxic copper oxalate crystals, effectively neutralizing the preservative.[13][14][15] The inclusion of co-biocides like quats or azoles is critical to combat these copper-tolerant fungal strains.[16]



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Caption: Mechanism of fungal inhibition by **copper carbonate** preservatives.

Application and Treatment Protocols

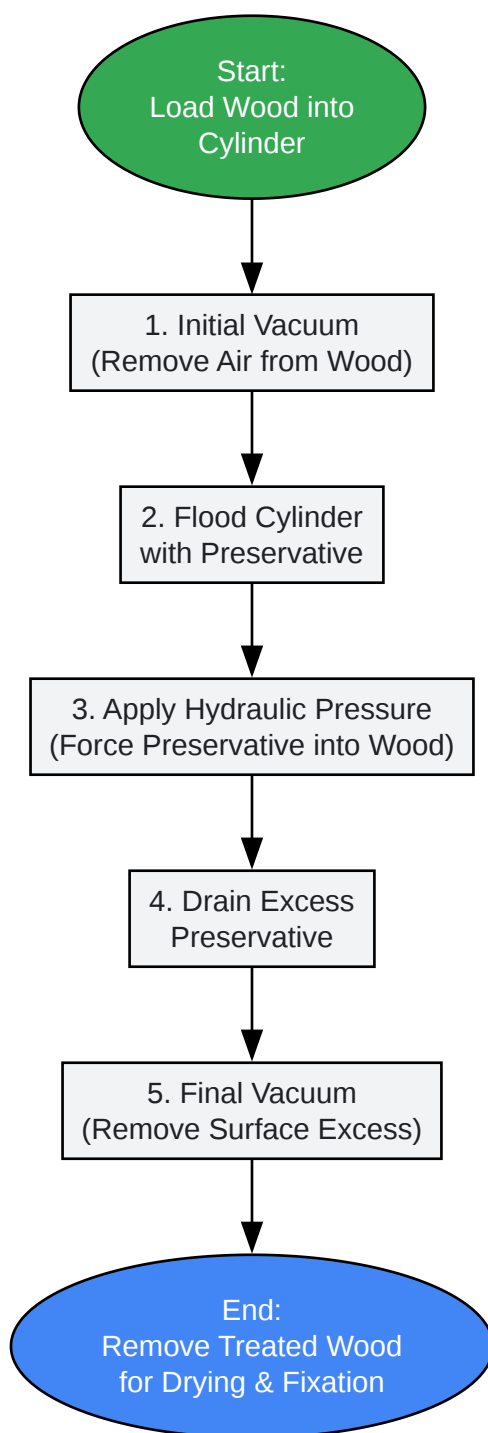
The most common method for applying **copper carbonate**-based preservatives is vacuum-pressure impregnation, which ensures deep and uniform penetration into the wood.[1][7]

Protocol for Vacuum-Pressure Impregnation (Full-Cell Process)

This process is designed to maximize the retention of the preservative solution within the wood cells.

- **Initial Vacuum:** Place the wood stock (e.g., lumber, posts) into a sealed treatment cylinder (autoclave). Apply a vacuum of -75 to -95 kPa for 30 to 60 minutes to remove air from the wood's cellular structure.
- **Cylinder Flooding:** While maintaining the vacuum, flood the cylinder with the **copper carbonate**-based preservative working solution.

- **Pressure Application:** Once the cylinder is full, release the vacuum and apply hydraulic pressure (typically 700 to 1400 kPa). Maintain pressure until the target preservative retention is achieved, as determined by monitoring the volume of solution absorbed.
- **Final Vacuum:** Release the pressure and drain the excess preservative from the cylinder. Apply a final, short vacuum to remove excess surface solution from the wood.
- **Post-Treatment:** Remove the treated wood from the cylinder and store it on a drip pad to collect any excess preservative. The wood is then typically left to air-dry or is kiln-dried to facilitate the fixation of the copper within the wood structure.



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Caption: Workflow for the vacuum-pressure wood treatment process.

Quantitative Data: Preservative Retention

The required amount of preservative, known as retention, varies based on the intended use of the wood product. Retentions are measured in kilograms per cubic meter (kg/m ³) or pounds per cubic foot (pcf). The American Wood Protection Association (AWPA) provides standardized requirements for different Use Categories (UC).[17]

AWPA Use Category	Exposure Condition	Typical Applications	Typical Minimum Retention (ACQ, kg/m ³)	Typical Minimum Retention (CA-C, pcf)[11]
UC1	Interior, Dry	Interior finishing, furniture	Not typically used	Not typically used
UC2	Interior, Damp	Framing, joists (protected)	Not typically used	Not typically used
UC3B	Exterior, Above Ground	Decking, railings, fencing	4.0	0.06
UC4A	Ground Contact, General Use	Fence posts, deck posts	6.4	0.15
UC4B	Ground Contact, Heavy Duty	Poles, structural foundations	9.6	>0.15

Note: Retention values are for the sum of active ingredients. Specific values may vary by wood species and specific preservative formulation (e.g., ACQ-D vs. ACQ-C).[9]

Experimental Protocols for Efficacy Evaluation

To validate the effectiveness of a **copper carbonate**-based preservative, standardized laboratory tests are essential. These protocols simulate environmental challenges to assess decay resistance and preservative fixation.

Protocol for Fungal Decay Resistance (AWPA E10 Soil-Block Test)

The soil-block test is a standardized laboratory method to determine the minimum amount of preservative effective against wood-destroying fungi.[18][19]

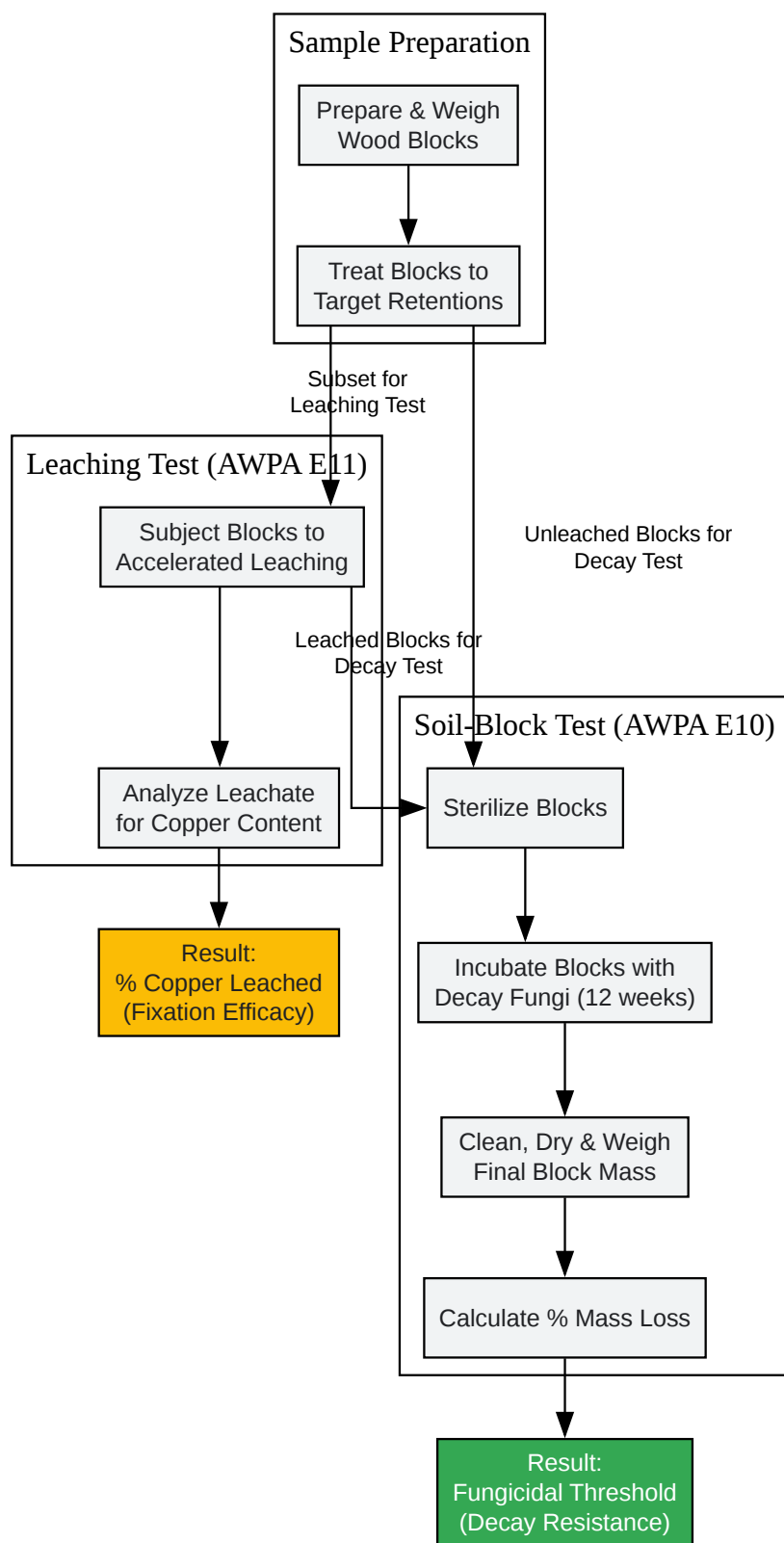
- **Specimen Preparation:** Prepare small, clear sapwood blocks (e.g., 19x19x19 mm) from a species like Southern Pine. Oven-dry the blocks to a constant weight and record their initial mass.
- **Preservative Treatment:** Treat blocks with a range of preservative concentrations to achieve different retention levels. Include untreated control blocks.
- **Conditioning/Leaching:** Subject a subset of the treated blocks to an accelerated leaching procedure (as per AWWPA E11) to evaluate preservative fixation.^[18] This involves saturating the blocks with distilled water and keeping them submerged for a period (e.g., two weeks) with periodic water changes.^{[18][20]}
- **Sterilization:** Sterilize the conditioned/leached blocks and feeder strips (small wood pieces for the fungus to colonize).
- **Inoculation:** Prepare test bottles containing a soil substrate, moisture, and a feeder strip. Inoculate the feeder strip with a pure culture of a relevant wood-decay fungus (e.g., a brown-rot fungus like *Gloeophyllum trabeum* or a white-rot fungus).^[21]
- **Incubation:** Once the fungus has fully colonized the feeder strip, place the sterile test blocks into the bottles. Incubate the bottles under controlled conditions (e.g., 27°C, 80% RH) for a specified period (typically 12 weeks).^[18]
- **Final Assessment:** After incubation, remove the blocks, carefully clean off any fungal mycelium, and oven-dry them to a constant weight.
- **Data Analysis:** Calculate the percentage mass loss for each block. The preservative retention level at which the average mass loss is below a specified threshold (e.g., <2%) is considered the toxic threshold for that fungus.

Protocol for Preservative Leaching (AWWA E11)

This test determines the degree of fixation of a waterborne preservative in wood.^{[18][22]}

- **Specimen Preparation:** Treat wood blocks or wafers to a specified preservative retention.

- Leaching Procedure: Place the treated blocks in a flask and add distilled water (a specified wood-to-water volume ratio).
- Agitation & Water Change: Agitate the flask and maintain it at a constant temperature (e.g., 23°C). The water is changed at specified intervals over a multi-day period (e.g., 6 hours, 1, 2, 4, 7, 9, 12, and 14 days).
- Leachate Analysis: Collect the leachate (water) from each change and analyze it for copper content using methods like Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma (ICP) spectroscopy.
- Data Analysis: Calculate the cumulative amount of copper leached from the wood and express it as a percentage of the initial amount of copper in the blocks. Lower percentages indicate better fixation. Studies have shown that between 25% and 36% of copper can be leached from some copper-ethanolamine treated wood over long-term exposure.[23]



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Caption: Experimental workflow for evaluating preservative efficacy.

Conclusion

Copper carbonate is a foundational component of modern wood preservatives, offering effective and durable protection against a wide range of biological threats. Its application in ACQ, CA, and particularly micronized formulations, represents a balance of efficacy and reduced environmental mobility. For researchers and professionals in wood science and biocide development, a thorough understanding of the treatment processes and standardized evaluation protocols, such as the AWPAC E10 and E11 methods, is critical for the development and validation of next-generation wood protection systems.

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References

- 1. ACQ preservative | Dolphin Bay - Wood Preservatives Manufacturer [dolphinbay.co.za]
- 2. woodpreservation.ca [woodpreservation.ca]
- 3. woodpreservation.ca [woodpreservation.ca]
- 4. researchgate.net [researchgate.net]
- 5. Specific Wood Preservatives and Components [npic.orst.edu]
- 6. epa.gov [epa.gov]
- 7. Wood protection raw materials for the wood industry | TIB Chemicals - TIB Chemicals AG [tib-chemicals.com]
- 8. Alkaline copper quaternary - Wikipedia [en.wikipedia.org]
- 9. Wood preservation facilities, alkaline copper quaternary: chapter G-1 - Canada.ca [canada.ca]
- 10. Alternative copper based timber treatments to copper chrome arsenate | EPA [epa.nsw.gov.au]
- 11. nadra.org [nadra.org]
- 12. mdpi.com [mdpi.com]

- 13. CAUSE OF COPPER TOLERANCE OF BROWN ROT DECAY FUNGI - WEST VIRGINIA UNIVERSITY [portal.nifa.usda.gov]
- 14. Microbial decay of wooden structures: actors, activities and means of protection - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Artvin Coruh University Journal of Forestry Faculty » Submission » DECAY MECHANISMS IN COPPER-TOLERANT FUNGI [dergipark.org.tr]
- 16. scispace.com [scispace.com]
- 17. For Homeowners [awpa.com]
- 18. mtu.edu [mtu.edu]
- 19. standards.globalspec.com [standards.globalspec.com]
- 20. researchgate.net [researchgate.net]
- 21. awpa.com [awpa.com]
- 22. Comparison of Accelerated Methods for Evaluating Leaching from Preservative Treated Wood | Wood and Fiber Science [wfs.swst.org]
- 23. researchgate.net [researchgate.net]
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